

Application Notes and Protocols for TCO-PEG8-NHS Ester Labeling

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Compound of Interest

Compound Name: (R,E)-TCO-PEG8-NHS ester

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Introduction

TCO-PEG8-NHS ester is a heterobifunctional crosslinker that enables a two-step bioconjugation strategy.^{[1][2]} It contains an N-Hydroxysuccinimide (NHS) ester and a trans-cyclooctene (TCO) group, connected by an 8-unit polyethylene glycol (PEG) spacer. The NHS ester reacts with primary amines (-NH₂), such as those on lysine residues and the N-terminus of proteins, to form stable amide bonds.^{[3][4]} This reaction is most efficient at a pH range of 7.2 to 8.5.^[3] The TCO group allows for a highly efficient and bioorthogonal "click chemistry" reaction with a tetrazine-modified molecule.^{[1][5]} This subsequent reaction, known as an inverse-electron demand Diels-Alder cycloaddition, is extremely fast and selective, proceeding readily in aqueous environments without the need for a copper catalyst.^{[1][5]}

The hydrophilic PEG8 spacer enhances the water solubility of the reagent and the resulting conjugate, reduces aggregation, and minimizes steric hindrance.^{[2][5]} These characteristics make TCO-PEG8-NHS ester a valuable tool in various applications, including antibody-drug conjugate (ADC) development, diagnostic probe creation, and targeted drug delivery.^{[1][4][6]}

Molar Excess Calculation

The molar excess of TCO-PEG8-NHS ester relative to the biomolecule is a critical parameter to control the degree of labeling (DOL). A higher molar excess will result in more TCO groups being attached to the protein. However, an excessively high DOL can lead to protein precipitation or loss of biological activity.[3] Therefore, the optimal molar excess should be determined empirically for each specific application.

Several factors influence the required molar excess:

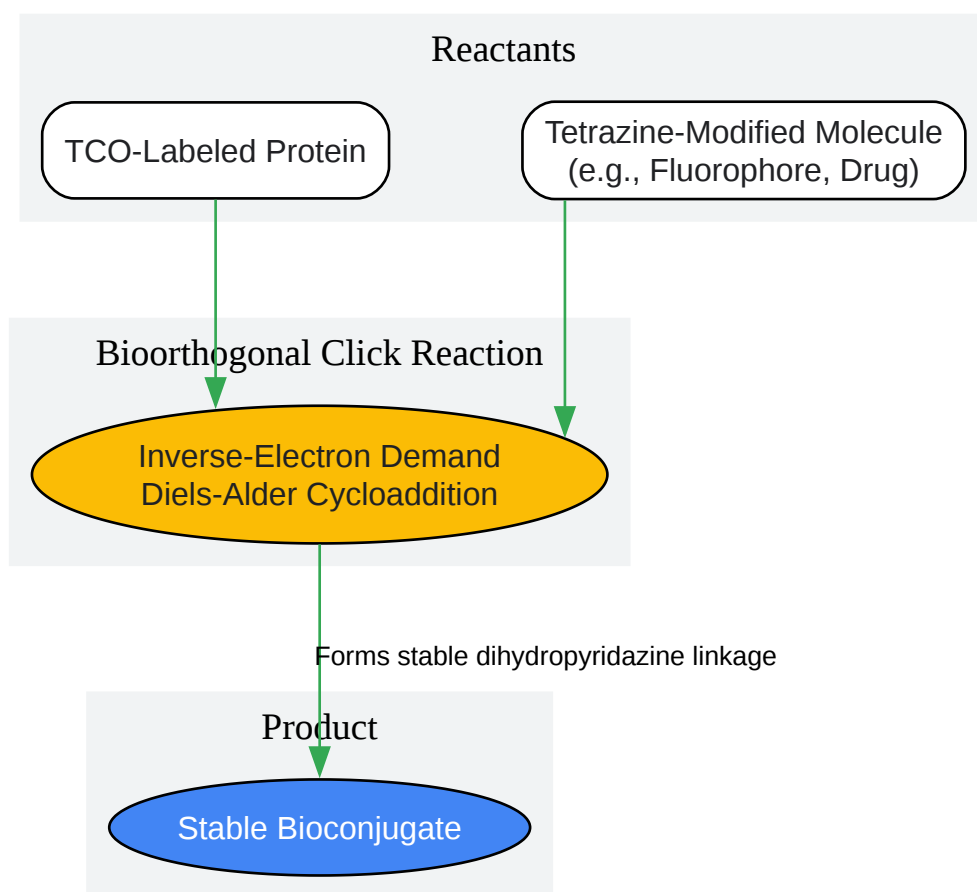
- **Protein Concentration:** More dilute protein solutions generally require a higher molar excess of the NHS ester to achieve the same degree of labeling as more concentrated solutions.[3]
[7]
- **Reactivity of the Protein:** The number and accessibility of primary amines on the protein surface will affect the labeling efficiency.[3]
- **Desired Degree of Labeling (DOL):** Different applications will necessitate different DOLs. For many antibody applications, a DOL of 4-7 is often optimal.[3]

Formula for Calculating the Mass of TCO-PEG8-NHS Ester:

To calculate the amount of TCO-PEG8-NHS ester needed for a specific molar excess, use the following formula:

Caption: Workflow for labeling proteins with TCO-PEG8-NHS ester.

Signaling Pathway Diagram (TCO-Tetrazine Ligation)



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Caption: TCO-Tetrazine bioorthogonal ligation pathway.

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